

cross-validation of ALR-38 experimental results

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Compound of Interest

Compound Name: ALR-38

Cat. No.: B15136009

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No Experimental Data Found for "ALR-38"

Extensive searches for a therapeutic agent or experimental compound specifically designated as "**ALR-38**" have not yielded any relevant results. It appears that "**ALR-38**" is not a standard or widely recognized nomenclature for a drug or product in the field of biomedical research. Therefore, a direct cross-validation of its experimental results or a comparison with alternative products is not possible.

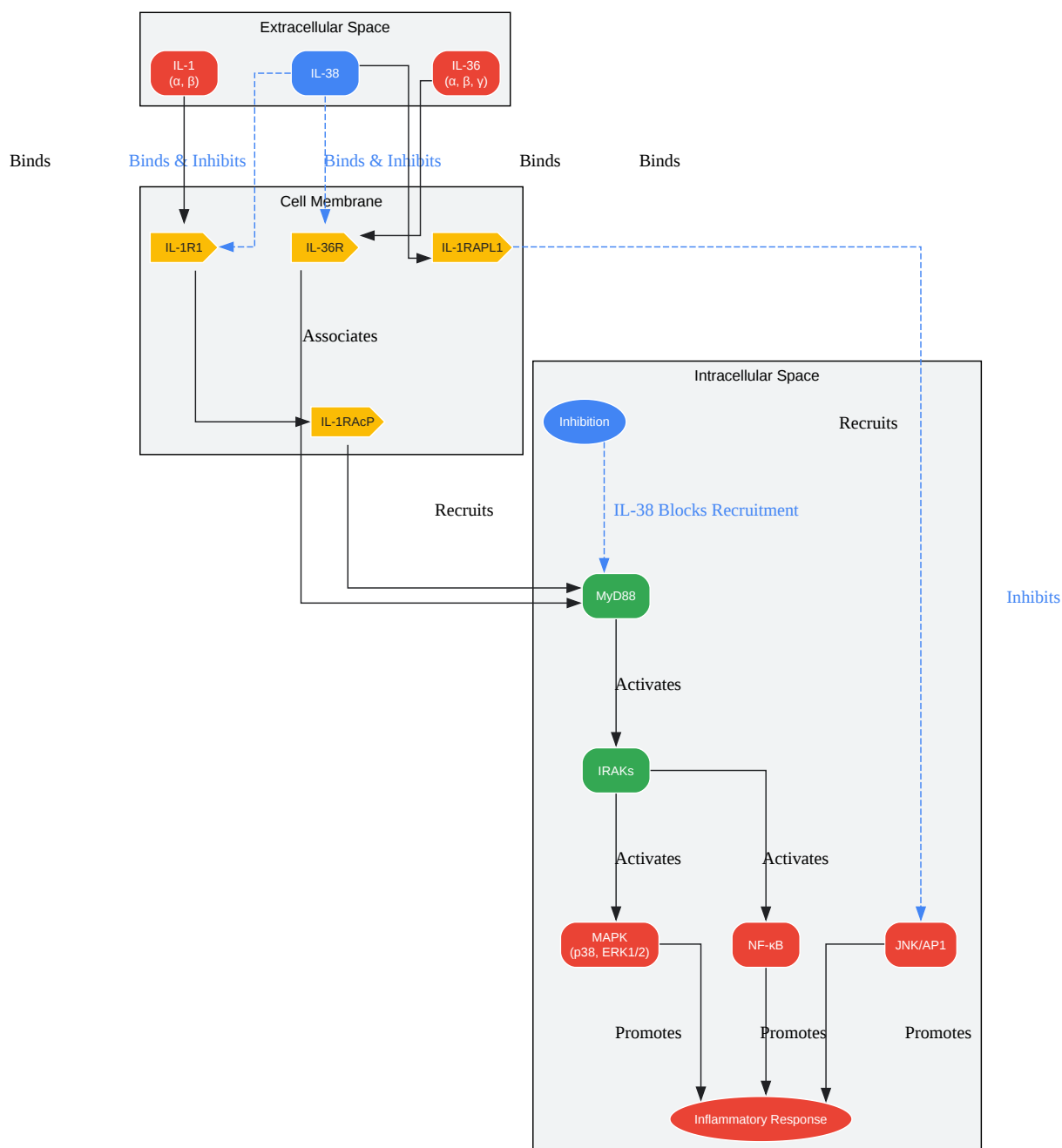
However, the search did identify distinct but potentially related entities based on the acronym "ALR" and the number "38": Interleukin-38 (IL-38) and a protein named ALR (MLL2). For the benefit of researchers, scientists, and drug development professionals, this guide provides a summary of the available experimental information and signaling pathways for these two entities.

Interleukin-38 (IL-38)

Interleukin-38 (IL-38) is a cytokine belonging to the IL-1 family, which is recognized for its anti-inflammatory properties.^[1] It is involved in the regulation of immune responses and has been studied in the context of various autoimmune and inflammatory diseases.^[1]

Signaling Pathways of IL-38

IL-38 exerts its effects by interacting with interleukin receptors, which in turn modulates downstream signaling cascades. The primary signaling pathways associated with IL-38 are depicted below.

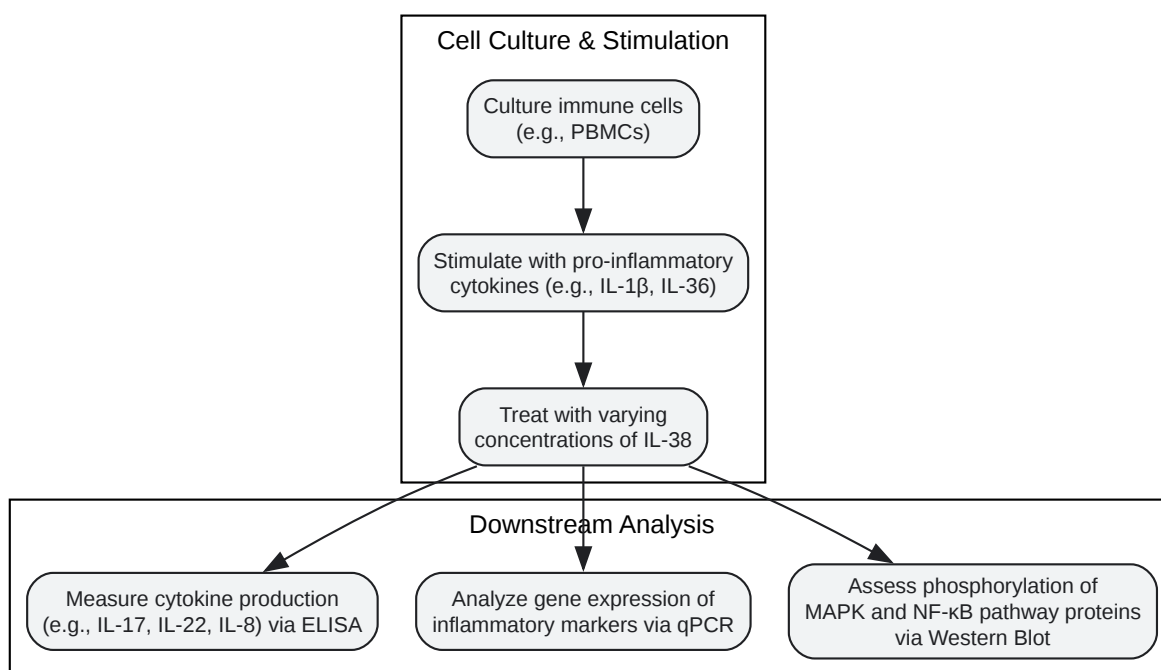


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Caption: IL-38 Signaling Pathways

Experimental Workflow for Investigating IL-38 Signaling

A generalized workflow to study the effects of IL-38 on inflammatory signaling is outlined below.



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Caption: Experimental Workflow for IL-38 Functional Analysis

ALR (MLL2) Protein

The protein ALR, also known as MLL2, is a histone methyltransferase that plays a crucial role in the transcriptional regulation of genes. It is a component of a larger protein complex that activates gene expression.

Functional Role of ALR (MLL2)

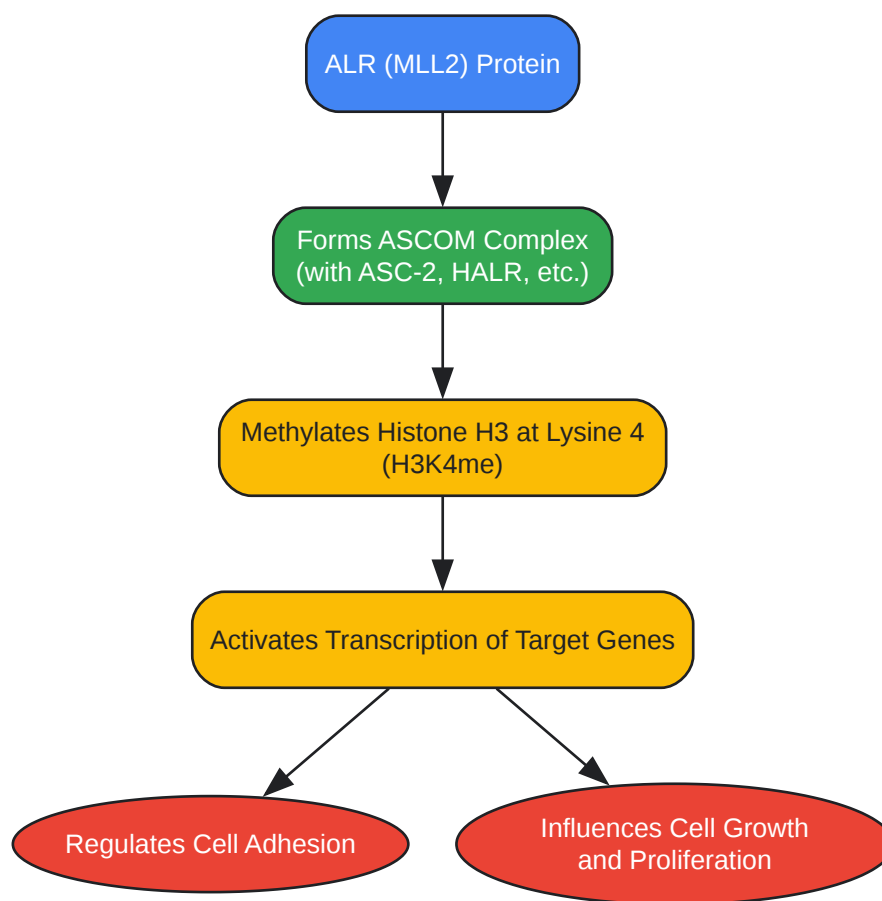
Studies involving the knockdown of ALR have provided insights into its target genes and cellular functions.

Table 1: Summary of ALR (MLL2) Knockdown Experiments

Experimental Approach	Key Findings	Implication
Microarray analysis of ALR-deficient cells	Downregulation of 74 genes, with only 2 upregulated.	ALR primarily functions as a transcriptional activator.
Functional categorization of downregulated genes	Genes involved in cell adhesion, cytoskeleton organization, and transcriptional regulation were significantly affected.	ALR plays a role in maintaining cellular structure and regulating gene expression networks.
In vivo tumorigenicity assay in nude mice	ALR knockdown cells exhibited reduced tumor growth.	ALR may be involved in processes that support cell proliferation and tumor formation.

Logical Relationship of ALR (MLL2) Function

The following diagram illustrates the established logical flow from ALR's molecular function to its impact on cellular processes.



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Caption: Functional Cascade of ALR (MLL2)

Experimental Protocols

Detailed experimental protocols for the techniques mentioned (microarray analysis, tumorigenicity assays, etc.) are specific to the laboratory and the precise research question. For researchers interested in replicating or building upon these findings, it is recommended to consult the original research articles that describe these experiments.

In summary, while there is no information available for a product named "**ALR-38**," the related terms IL-38 and ALR (MLL2) refer to well-characterized biological entities with significant roles in immunology and transcriptional regulation, respectively. The information provided here is intended to serve as a valuable resource for professionals in the field of drug development and biomedical research.

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References

- 1. An overview of the biological and multifunctional roles of IL-38 in different infectious diseases and COVID-19 - PMC [pmc.ncbi.nlm.nih.gov]
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